

# An In-depth Technical Guide on Triphenylvinylsilane

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## Compound of Interest

Compound Name: Triphenylvinylsilane

Cat. No.: B098950

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Triphenylvinylsilane**, a versatile organosilicon compound. Its unique structure, featuring a vinyl group and three phenyl groups attached to a central silicon atom, imparts distinctive reactivity and stability.<sup>[1]</sup> This makes it a valuable component in organic synthesis, particularly in the development of advanced materials and pharmaceuticals.<sup>[1]</sup>

## Molecular Data

The fundamental quantitative data for **Triphenylvinylsilane** is summarized below.

Property	Value	Citations
Molecular Formula	C <sub>20</sub> H <sub>18</sub> Si	<sup>[1][2][3][4][5]</sup>
Molecular Weight	286.45 g/mol	<sup>[1][6]</sup>
286.44 g/mol	<sup>[2][3][4]</sup>	
286.4 g/mol	<sup>[5]</sup>	

**Triphenylvinylsilane** is also known by several synonyms, including Vinyltriphenylsilane and (Triphenylsilyl)ethylene.<sup>[1][2][4]</sup> It is registered under the CAS Number 18666-68-7.<sup>[1][2]</sup>

## Physicochemical Properties

Property	Value
Appearance	White to off-white crystal or crystalline powder
Melting Point	68 - 71 °C
Boiling Point	190 °C / 3 mmHg
Density	1.04 g/cm <sup>3</sup>
Flash Point	161.3 °C

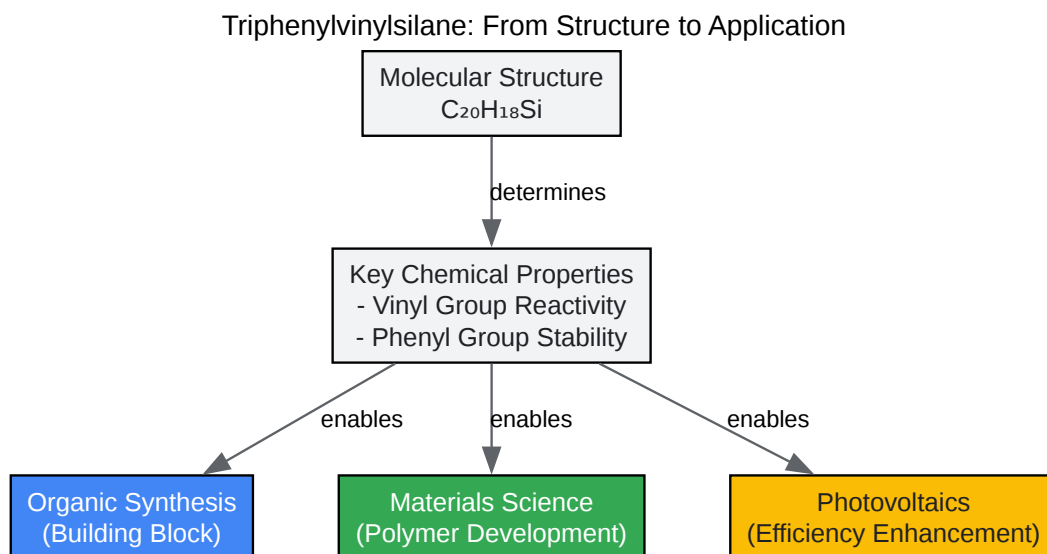
## Applications in Research and Development

**Triphenylvinylsilane** serves as a crucial building block in various scientific and industrial fields:

- **Organic Synthesis:** It is a versatile reagent in the synthesis of complex organic molecules.[\[1\]](#)
- **Materials Science:** The compound is utilized in creating silicon-containing polymers for electronics and coatings, as well as advanced materials with specific optical and electronic properties.[\[1\]](#)
- **Photovoltaics:** It contributes to the formulation of materials that can enhance the efficiency of solar cells.[\[1\]](#)

## Logical Relationship of Synthesis and Application

The following diagram illustrates the logical flow from the molecular properties of **Triphenylvinylsilane** to its primary applications.



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Caption: Logical flow from molecular structure to applications.

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